

# stability and storage conditions for 2,4-Dibromophenol-d3

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## Compound of Interest

Compound Name: 2,4-Dibromophenol-d3

Cat. No.: B12388444

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## An In-depth Technical Guide on the Stability and Storage of 2,4-Dibromophenol-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2,4-Dibromophenol-d3**. The information presented is primarily based on data for its non-deuterated analog, 2,4-Dibromophenol, as specific stability studies on the deuterated compound are not readily available in the public domain. The physicochemical properties of deuterated and non-deuterated compounds are generally very similar, making this data a reliable proxy for establishing safe handling and storage protocols.

## Chemical and Physical Properties

2,4-Dibromophenol is a solid at room temperature, often appearing as needle-like crystals.<sup>[1]</sup> It is soluble in water, ethanol, ether, and benzene, and slightly soluble in carbon tetrachloride.<sup>[1]</sup> Key physical properties are summarized in the table below.

Property	Value
Molecular Formula	C <sub>6</sub> HD <sub>3</sub> Br <sub>2</sub> O
Molar Mass	~254.92 g/mol (for d3 variant)
Melting Point	35 - 38 °C[2]
Boiling Point	154 °C at 15 hPa[2]
Appearance	Colorless to pale pink solid[3]
Flash Point	113 °C (closed cup)

## Chemical Stability

2,4-Dibromophenol is chemically stable under standard ambient conditions, such as room temperature.[2] However, it is susceptible to degradation under certain conditions and is known to develop color upon storage.[4]

Conditions to Avoid:

- **Strong Heating:** Intense heating can lead to the formation of explosive mixtures with air.[2] Thermal decomposition may also release irritating gases and vapors.[5]
- **Incompatible Materials:** Contact with strong oxidizing agents and strong bases should be avoided.[2][5]
- **Light and Moisture:** It is recommended to store the compound protected from light and moisture to prevent degradation.[6]

**Degradation and Stabilization:** While not expected to undergo hydrolysis or direct photolysis by sunlight[7], 2,4-dibromophenol can discolor over time. This color formation can be inhibited by the addition of a stabilizer, such as 2,6-di-tert-butyl-4-cresol.[4]

## Recommended Storage Conditions

Proper storage is crucial to maintain the integrity and purity of **2,4-Dibromophenol-d3**. The following conditions are recommended based on safety data sheets for the non-deuterated

compound.

Parameter	Recommendation	Source
Container	Keep in a tightly closed container.	[2][5][7]
Atmosphere	Store in a dry, well-ventilated area.	[2][5]
Temperature	Standard ambient temperature (room temperature).	[2]
Security	Store locked up or in an area accessible only to qualified personnel.	[2][5]
Hazards to Avoid	Keep away from heat, sources of ignition, strong oxidizing agents, and strong bases.	[2][5]

## Experimental Protocols

Detailed experimental protocols for the stability testing of **2,4-Dibromophenol-d3** are not available in the cited literature. However, a general approach to assessing the stability of a chemical compound would involve:

- **Sample Preparation:** Prepare multiple aliquots of **2,4-Dibromophenol-d3** in appropriate containers.
- **Stress Conditions:** Expose the aliquots to a range of conditions, including elevated temperatures (e.g., 40°C, 60°C), high humidity, and exposure to light (e.g., in a photostability chamber).
- **Time Points:** At specified time intervals (e.g., 1, 3, 6, 12 months), remove an aliquot from each condition.
- **Analysis:** Analyze the purity and identify any degradation products using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV and

Mass Spectrometric detection.

- Data Evaluation: Quantify the amount of remaining **2,4-Dibromophenol-d3** and any major degradants to determine the degradation rate under each condition.

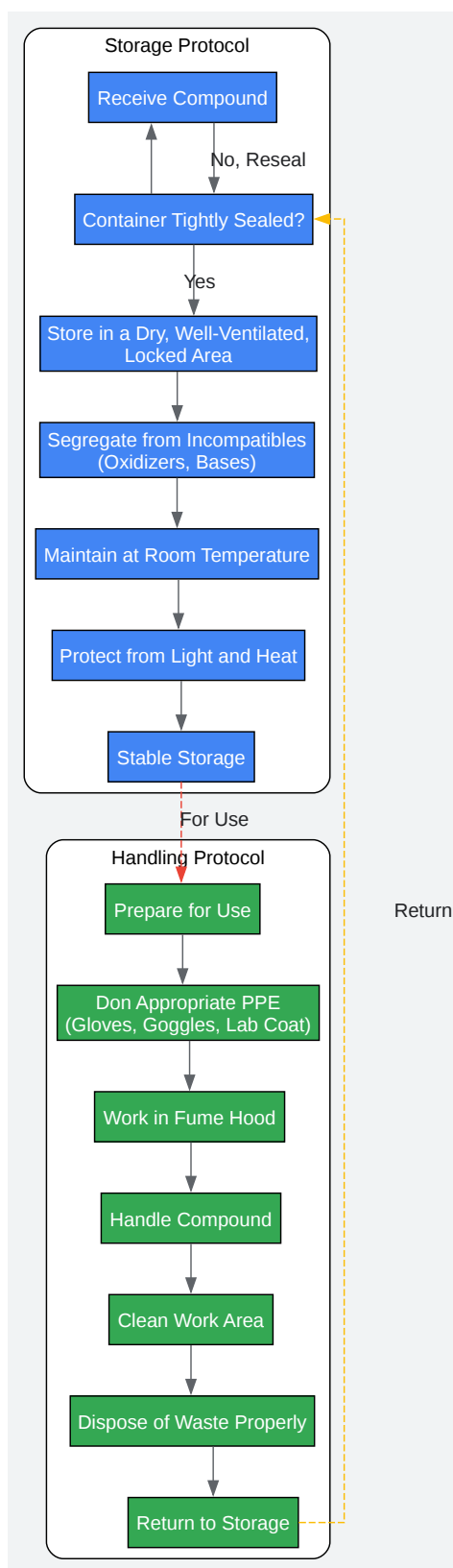
## Safe Handling and Personal Protective Equipment (PPE)

Due to its toxicity profile, including being fatal if swallowed and causing skin and eye irritation, stringent safety measures are necessary when handling **2,4-Dibromophenol-d3**.<sup>[2]</sup>

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[5][8]</sup>
- Personal Protective Equipment:
  - Eye Protection: Wear safety glasses with side-shields or chemical goggles.<sup>[6][8]</sup>
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., neoprene or butyl rubber).<sup>[6][8]</sup>
  - Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory.<sup>[6]</sup>
- Hygiene: Wash hands thoroughly after handling.<sup>[5]</sup> Do not eat, drink, or smoke in the work area.<sup>[5]</sup>

## Logical Workflow for Storage and Handling

The following diagram illustrates the decision-making process for the safe storage and handling of **2,4-Dibromophenol-d3**.



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Caption: Workflow for the proper storage and handling of **2,4-Dibromophenol-d3**.

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